

using 5-(trifluoromethyl)-1H-indole-2-carboxylic acid in anti-cancer studies

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 5-(trifluoromethyl)-1H-indole-2-carboxylic acid

Cat. No.: B1341657

[Get Quote](#)

References

- 1. vertexaisearch.cloud.google.com [vertexaisearch.cloud.google.com]
- 2. Design, synthesis and antitumor evaluation of novel 1H-indole-2-carboxylic acid derivatives targeting 14-3-3 η protein - PubMed [pubmed.ncbi.nlm.nih.gov]
- 3. vertexaisearch.cloud.google.com [vertexaisearch.cloud.google.com]
- To cite this document: BenchChem. [using 5-(trifluoromethyl)-1H-indole-2-carboxylic acid in anti-cancer studies]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1341657#using-5-trifluoromethyl-1h-indole-2-carboxylic-acid-in-anti-cancer-studies]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com